

Synthesis and Structural Characterization of 1,2-Dichlorohexane: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Dichlorohexane

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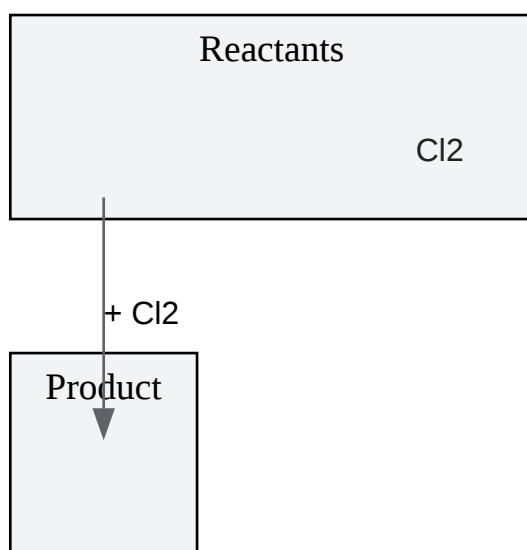
For Researchers, Scientists, and Drug Development Professionals

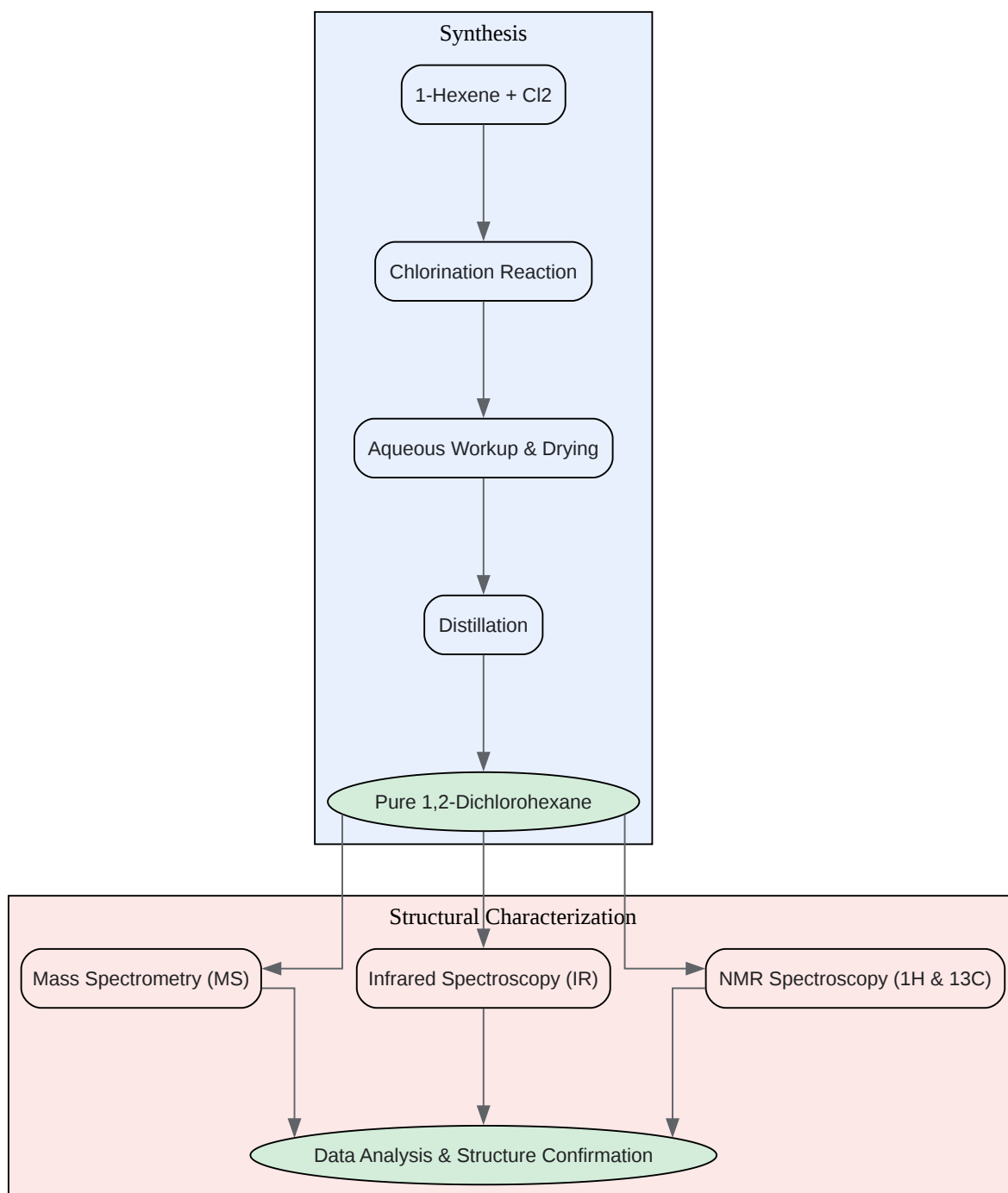
This technical guide provides a comprehensive overview of the synthesis and structural characterization of **1,2-dichlorohexane**, a key intermediate in various organic syntheses. This document details the prevalent synthetic methodology, including a step-by-step experimental protocol, and outlines the analytical techniques used to confirm the structure and purity of the compound. All quantitative data is presented in clear, tabular formats, and key experimental workflows are visualized using diagrams.

Synthesis of 1,2-Dichlorohexane

The most common and direct method for the synthesis of **1,2-dichlorohexane** is the electrophilic addition of chlorine to 1-hexene.^{[1][2]} This reaction proceeds via a cyclic chloronium ion intermediate, leading to the formation of the vicinal dichloride.

Reaction Scheme





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References

- 1. Video: Preparation of Alkynes: Dehydrohalogenation [jove.com]
- 2. Vicinal dihalide | chemical compound | Britannica [britannica.com]
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